

Synonyms and Identifiers for 6-(Trifluoromethyl)pyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)pyridine-2-carbaldehyde

Cat. No.: B145258

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For researchers, scientists, and drug development professionals, precise chemical identification is paramount. This document provides a concise reference for the synonyms and key identifiers of the compound **6-(Trifluoromethyl)pyridine-2-carbaldehyde**.

While an in-depth technical guide or whitepaper with novel experimental data is beyond the scope of this document, the following tables summarize the nomenclature and identifiers for **6-(Trifluoromethyl)pyridine-2-carbaldehyde**, facilitating accurate communication and sourcing in a research and development context.

Nomenclature

A variety of synonyms are used in literature and commercial listings to refer to **6-(Trifluoromethyl)pyridine-2-carbaldehyde**. Understanding these different names is crucial for comprehensive literature searches and material procurement.

Synonym Type	Synonym
IUPAC Name	6-(Trifluoromethyl)pyridine-2-carbaldehyde
Alternative Name	6-(Trifluoromethyl)-2-pyridinecarboxaldehyde
Alternative Name	6-(Trifluoromethyl)picolinaldehyde
Alternative Name	2-Formyl-6-(trifluoromethyl)pyridine
Alternative Name	6-(Trifluoromethyl)pyridin-2-carbaldehyde

A note on nomenclature: "Carbaldehyde" and "carboxaldehyde" are often used interchangeably in chemical naming conventions. Similarly, "picolinaldehyde" is a common name for pyridine-2-carbaldehyde derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Identifiers

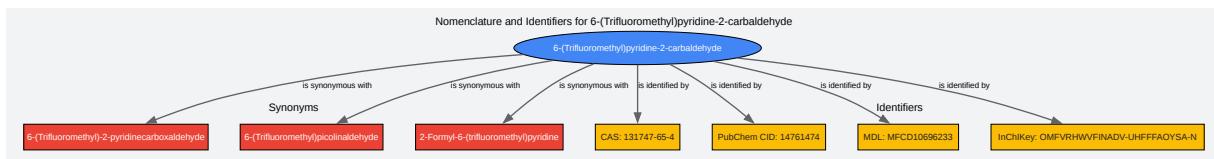
Chemical identifiers provide a standardized way to reference a compound, avoiding the ambiguity that can arise from differing naming conventions. The following table lists the key identifiers for **6-(Trifluoromethyl)pyridine-2-carbaldehyde**.

Identifier Type	Identifier
CAS Number	131747-65-4
Molecular Formula	C ₇ H ₄ F ₃ NO
Molecular Weight	175.11 g/mol
MDL Number	MFCD10696233
PubChem CID	14761474
InChI Key	OMFVRHWVFINADV-UHFFFAOYSA-N
SMILES	O=Cc1cccc(n1)C(F)(F)F

These identifiers are crucial for database searches, regulatory submissions, and ensuring the correct chemical is being used in experimental protocols.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Logical Relationship Diagram

The following diagram illustrates the relationship between the primary name and its various synonyms and identifiers, providing a clear visual representation of the information presented.



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Caption: Relationship between the primary name and its synonyms/identifiers.

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References

- 1. 6-(Trifluoromethyl)pyridine-2-carboxaldehyde 97 131747-65-4 [sigmaaldrich.com]
- 2. 2-Pyridinecarboxaldehyde, 6-(trifluoromethyl)- | CAS 131747-65-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. Pyridine-2-carbaldehyde - Wikipedia [en.wikipedia.org]
- 4. 6-(Trifluoromethyl)pyridine-2-carbaldehyde | C7H4F3NO | CID 14761474 - PubChem [pubchem.ncbi.nlm.nih.gov]
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